

UNC5293: A Comprehensive Technical Guide to a Potent and Selective MERTK Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *UNC5293*

Cat. No.: *B15544564*

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Abstract

UNC5293 is a potent, highly selective, and orally bioavailable small molecule inhibitor of MER receptor tyrosine kinase (MERTK). MERTK, a member of the TYRO3, AXL, and MERTK (TAM) family of receptor tyrosine kinases, has emerged as a critical target in oncology. Its inhibition presents a dual mechanism of action: direct tumor cell killing and stimulation of the innate immune response. This technical guide provides an in-depth overview of the function, mechanism of action, and key experimental data related to **UNC5293**. Detailed protocols for relevant assays are provided to facilitate further research and development.

Core Function and Mechanism of Action

UNC5293 functions as a selective inhibitor of MERTK, a receptor tyrosine kinase that is aberrantly expressed in a multitude of human cancers, including hematologic and solid malignancies.[1] The primary mechanism of action of **UNC5293** is the competitive inhibition of ATP binding to the MERTK kinase domain, thereby preventing autophosphorylation and the subsequent activation of downstream signaling pathways.[2]

Inhibition of MERTK by **UNC5293** leads to two significant anti-cancer effects:

- **Direct Tumor Cell Killing:** MERTK activation promotes cancer cell survival, proliferation, and invasion through downstream signaling cascades, including the MAPK/ERK, PI3K/AKT, and JAK/STAT pathways.[\[3\]](#) By blocking these signals, **UNC5293** can induce apoptosis and inhibit the growth of tumor cells.
- **Innate Immune Response Stimulation:** MERTK plays a crucial role in suppressing the innate immune system within the tumor microenvironment. Its inhibition can reverse this immunosuppression, leading to an enhanced anti-tumor immune response.[\[3\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **UNC5293**, highlighting its potency, selectivity, and pharmacokinetic properties.

Table 1: In Vitro Potency and Selectivity of **UNC5293**

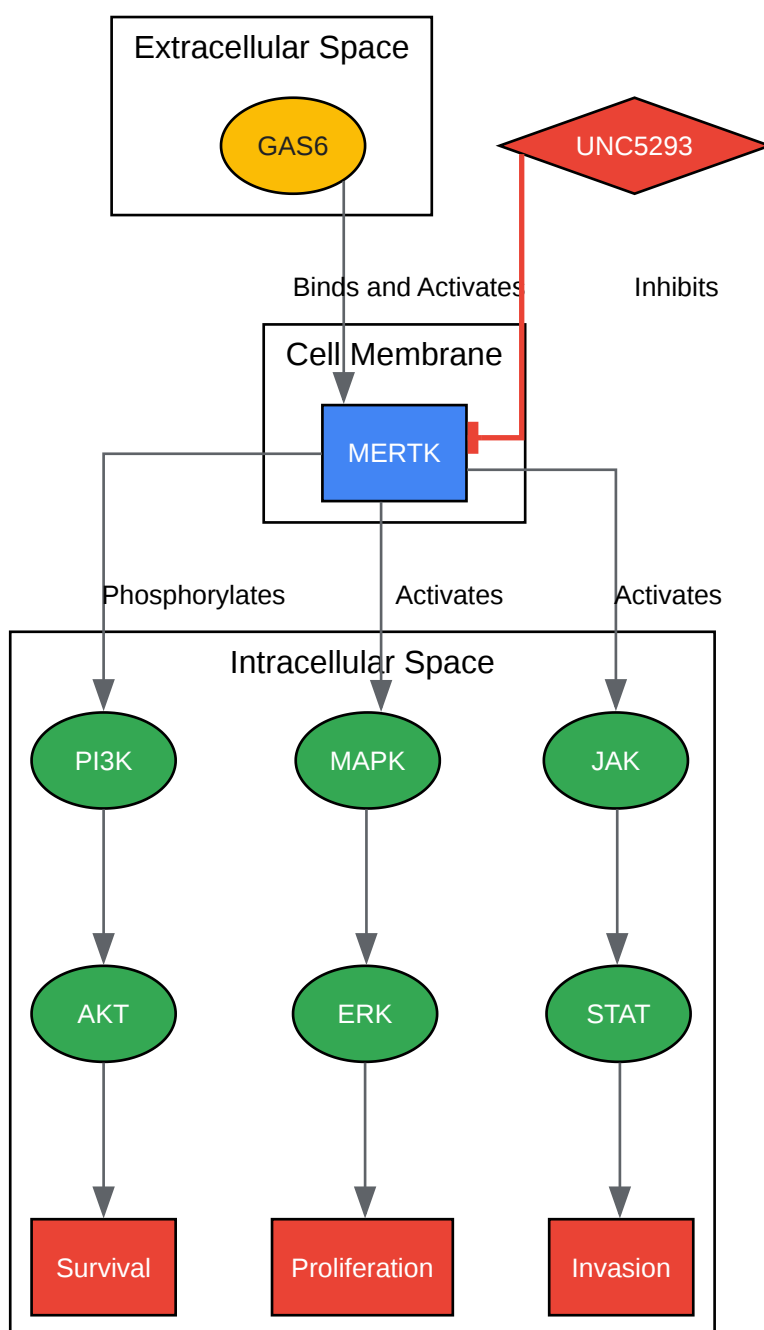
Target	Assay Type	Value	Reference
MERTK	Ki	0.19 nM (190 pM)	[3] [4]
MERTK	IC50	0.9 nM	[4]
MERTK (Cell-based)	IC50 (pMERTK)	9.4 nM	[4]
FLT3 (Cell-based)	IC50	170 nM	[4]
Kinome Selectivity	Ambit S50 (100 nM)	0.041	[3]

Table 2: In Vivo Pharmacokinetic Properties of **UNC5293** in Mice

Parameter	Value	Reference
Half-life (t1/2)	7.8 hours	[3] [5]
Oral Bioavailability	58%	[3] [5]
Cmax (3 mg/kg, oral)	9.2 μ M	[4]
AUClast (3 mg/kg, oral)	2.5 h* μ M	[4]

Signaling Pathways

The signaling cascade initiated by MERTK activation and its inhibition by **UNC5293** is a critical aspect of its function.



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Caption: MERTK Signaling Pathway and Inhibition by **UNC5293**.

Experimental Protocols

Detailed methodologies for key experiments are provided below to enable replication and further investigation of **UNC5293**'s function.

MERTK Kinase Inhibition Assay (LanthaScreen™ Eu Kinase Binding Assay)

This assay is used to determine the in vitro potency of **UNC5293** against MERTK.

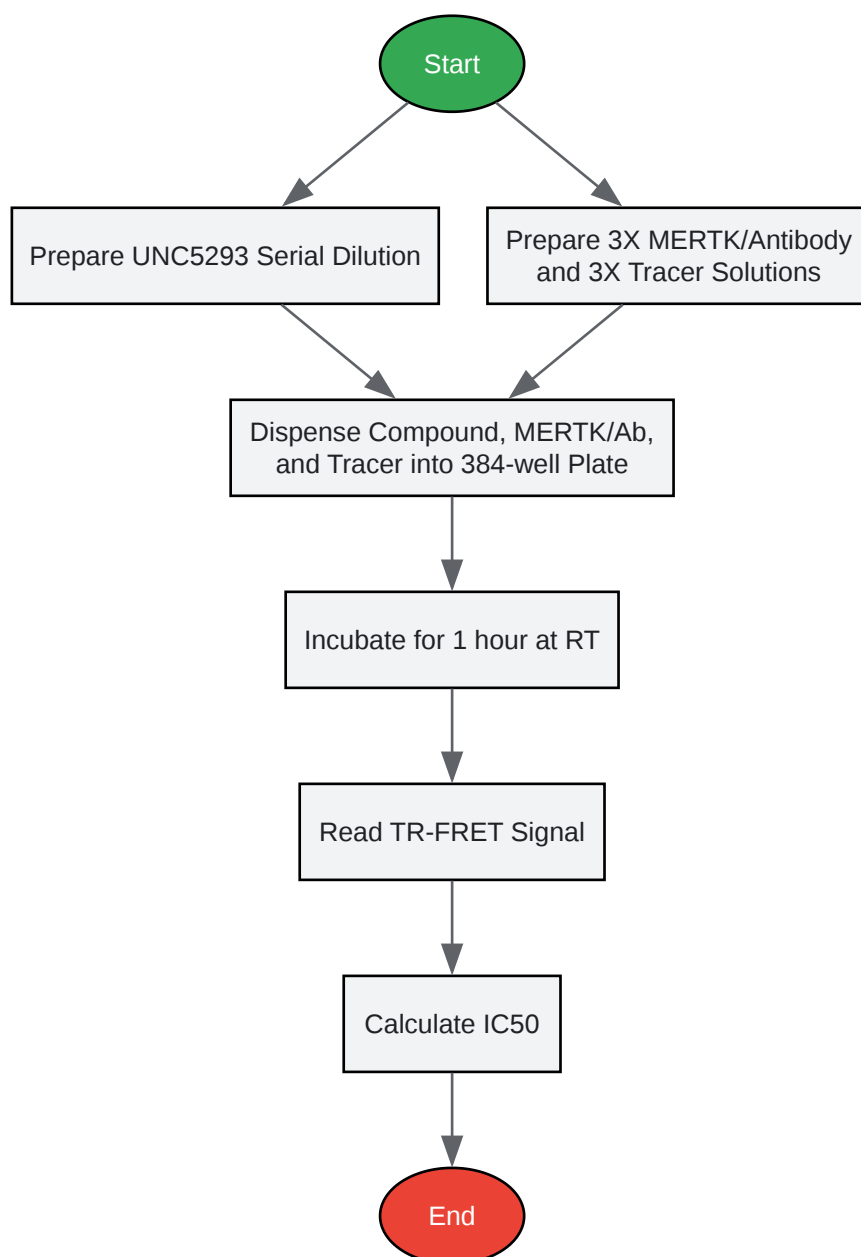
Materials:

- MERTK enzyme (recombinant)
- LanthaScreen™ Eu-anti-Tag Antibody
- Kinase Tracer
- Kinase Buffer A
- Test compound (**UNC5293**)
- Staurosporine (positive control)
- 384-well plate

Procedure:

- Compound Preparation: Prepare a serial dilution of **UNC5293** in DMSO. A typical starting concentration is 1 mM.
- Reagent Preparation:
 - Prepare a 3X solution of the MERTK enzyme and Eu-anti-Tag antibody in Kinase Buffer A.
 - Prepare a 3X solution of the Kinase Tracer in Kinase Buffer A.
- Assay Plate Setup:
 - Add 5 µL of the serially diluted **UNC5293** or control to the wells of a 384-well plate.
 - Add 5 µL of the 3X MERTK/antibody solution to all wells.
 - Add 5 µL of the 3X tracer solution to all wells.

- Incubation: Incubate the plate at room temperature for 1 hour, protected from light.
- Data Acquisition: Read the plate on a fluorescence plate reader capable of measuring Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET). The emission ratio of the acceptor (665 nm) to the donor (615 nm) is calculated.
- Data Analysis: Plot the emission ratio against the logarithm of the **UNC5293** concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.[1][6]



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Caption: Workflow for LanthaScreen MERTK Kinase Binding Assay.

Cell-Based MERTK Phosphorylation Assay (Western Blot)

This assay determines the ability of **UNC5293** to inhibit MERTK autophosphorylation in a cellular context.

Materials:

- Human B-cell acute lymphoblastic leukemia (B-ALL) cell line (e.g., 697)
- **UNC5293**
- Cell lysis buffer
- Primary antibodies: anti-phospho-MERTK, anti-total-MERTK, anti- β -actin
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Cell Culture and Treatment:
 - Culture B-ALL cells in appropriate media.
 - Treat cells with varying concentrations of **UNC5293** for a specified time (e.g., 2 hours).
- Cell Lysis: Harvest cells and lyse them in lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE and Western Blotting:

- Separate equal amounts of protein from each sample by SDS-PAGE.
- Transfer the proteins to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST.
- Incubate the membrane with the primary antibody (e.g., anti-phospho-MERTK) overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Stripping and Re-probing: The membrane can be stripped and re-probed with antibodies for total MERTK and a loading control (e.g., β -actin) to ensure equal protein loading.[\[7\]](#)

Clonogenic Survival Assay

This assay assesses the long-term effect of **UNC5293** on the ability of single cancer cells to form colonies.

Materials:

- Cancer cell line of interest
- **UNC5293**
- Complete cell culture medium
- 6-well plates
- Crystal violet staining solution (0.5% crystal violet in methanol)

Procedure:

- Cell Seeding: Seed a low density of single cells (e.g., 500-1000 cells/well) in 6-well plates.
- Treatment: After 24 hours, treat the cells with various concentrations of **UNC5293**.

- Incubation: Incubate the plates for 10-14 days, allowing colonies to form. The medium containing **UNC5293** can be refreshed every 3-4 days.
- Staining:
 - Wash the colonies with PBS.
 - Fix the colonies with methanol for 15 minutes.
 - Stain the colonies with crystal violet solution for 15-30 minutes.
 - Gently wash the plates with water and allow them to air dry.
- Colony Counting: Count the number of colonies (typically defined as a cluster of ≥ 50 cells) in each well.
- Data Analysis: Calculate the plating efficiency and survival fraction for each treatment group compared to the untreated control.[\[8\]](#)[\[9\]](#)

In Vivo Xenograft Tumor Model

This model is used to evaluate the anti-tumor efficacy of **UNC5293** in a living organism.

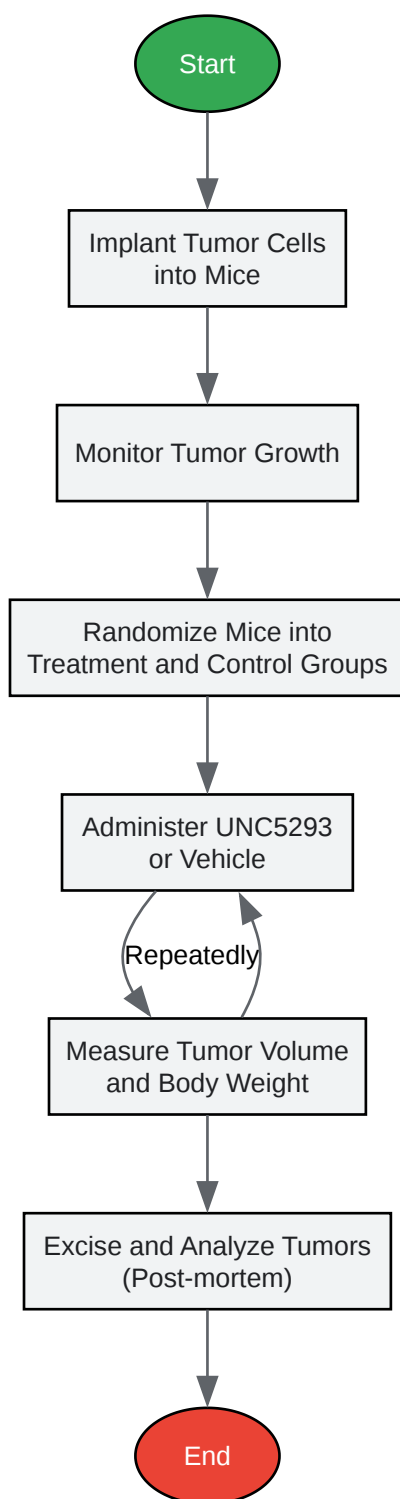
Materials:

- Immunocompromised mice (e.g., NOD/SCID)
- Human cancer cell line (e.g., B-ALL 697)
- **UNC5293**
- Vehicle for oral gavage (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)[\[4\]](#)

Procedure:

- Tumor Implantation: Subcutaneously or orthotopically inject a suspension of cancer cells into the mice.
- Tumor Growth Monitoring: Monitor the tumor growth regularly using calipers.

- Treatment Initiation: Once the tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Drug Administration: Administer **UNC5293** orally via gavage at a predetermined dose and schedule (e.g., 120 mg/kg, single dose, or a chronic dosing regimen).[4] The control group receives the vehicle only.
- Efficacy Evaluation:
 - Measure tumor volume and body weight of the mice throughout the study.
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., western blot for pMERTK, immunohistochemistry).
- Data Analysis: Compare the tumor growth inhibition between the **UNC5293**-treated group and the control group.[10][11]



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Caption: Workflow for an In Vivo Xenograft Study.

Conclusion

UNC5293 is a highly promising MERTK inhibitor with potent anti-cancer activity demonstrated in both in vitro and in vivo models. Its high selectivity and favorable pharmacokinetic profile make it an excellent tool for further research into MERTK signaling and a potential candidate for clinical development. The experimental protocols provided in this guide offer a framework for researchers to explore the multifaceted functions of **UNC5293** and its therapeutic potential.

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- To cite this document: BenchChem. [UNC5293: A Comprehensive Technical Guide to a Potent and Selective MERTK Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15544564/docs#unc5293-a-comprehensive-technical-guide-to-a-potent-and-selective-mertk-inhibitor]

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